Advanced NMR Technical Support: Isopropyl Acetate-d10 (IPAc-d10)

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Compound of Interest	
Compound Name:	*Isopropyl Acetate-d10*
CAS No.:	*1398065-53-6*
Cat. No.:	*B591272*

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Introduction: The "Green" Solvent Challenge

You have likely chosen **Isopropyl Acetate-d10** (IPAc-d10) for its superior solubility profile with non-polar to moderately polar compounds or to align with "Green Chemistry" initiatives where IPAc is preferred over chlorinated solvents like Chloroform-d (

).

However, unlike the simple singlet residual peak of ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

, IPAc-d10 presents a complex "forest" of residual signals. Because deuterium (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

) has a spin quantum number of

, residual protons coupled to deuterium atoms split into multiplets (typically quintets), broadening the signals and obscuring analyte peaks.

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This guide provides the characterization data, suppression protocols, and processing strategies required to resolve your analyte signals from the IPAc-d10 background.

Module 1: Characterizing the Interferences

Before attempting suppression, you must positively identify the residual solvent signals. Unlike protonated solvents, residual peaks in deuterated solvents exhibit unique multiplicities due to heteronuclear coupling (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

).

The Residual Signal Profile

The following table details the signals arising from the dominant isotopomers of IPAc-d10.

Table 1: Residual Solvent Signals in **Isopropyl Acetate-d10**

Moiety	Proton Environment	Chemical Shift (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted"> ppm)*	Multiplicity	Coupling Origin	Appearance
Methyl (Isopropyl)		1.23	Quintet (1:2:3:2:[1]1)	(Geminal)	Broad, ~2.2 Hz splitting
Methyl (Acetate)		2.04	Quintet (1:2:3:2:1)	ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted"> (Geminal)	Broad, ~2.2 Hz splitting
Methine		5.00	Broad Singlet / Multi**	(Vicinal)	Broad, poorly resolved
Water ( )		~1.5 - 2.5	Triplet (1:1:1)		Shift varies w/ temp/conc

*Shifts are approximate and referenced relative to TMS. Values derived from trace impurity data in

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and extrapolated for d-solvent effects [1]. **The methine proton couples to six adjacent deuteriums (

), resulting in significant line broadening rather than a clean multiplet.

Visualizing the Coupling Logic

The following diagram illustrates why these signals appear as they do, helping you distinguish them from your analyte.

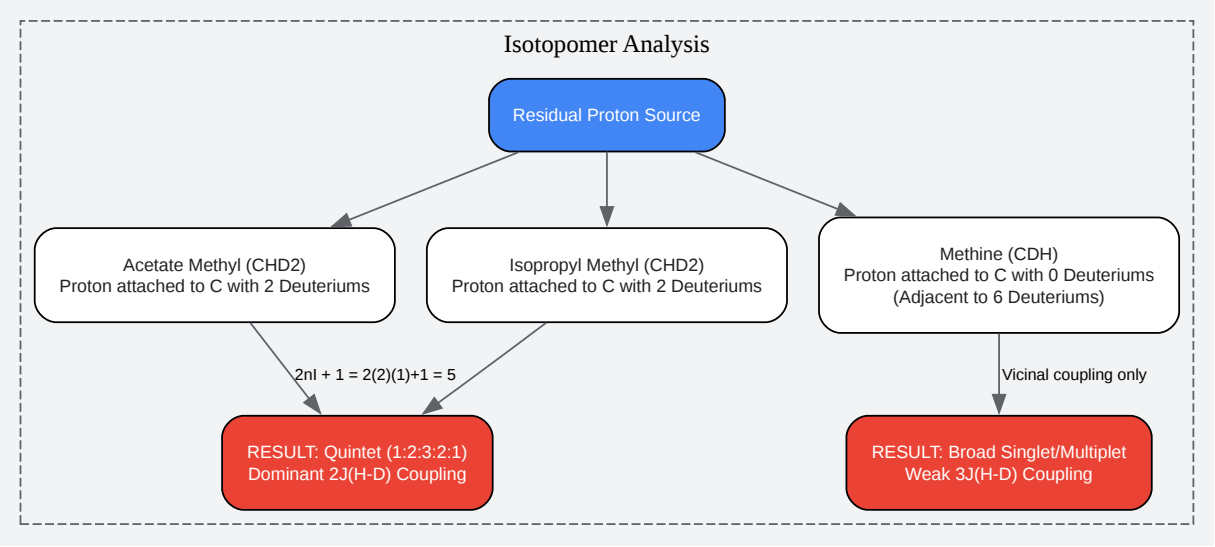

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Figure 1: Logical origin of residual signal multiplicities in IPAc-d10. Note that geminal coupling (H-C-D) creates the distinct quintet patterns.

Module 2: Acquisition Strategies (The "Hardware" Fix)

If your analyte peaks are buried under the solvent signals (e.g., an acetyl group at 2.0 ppm or an aliphatic chain at 1.2 ppm), standard 1D proton experiments are insufficient.

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Protocol: Multi-Frequency Solvent Suppression (WET/VVS)

Standard "Presaturation" is often inadequate for IPAc-d10 because you need to suppress three distinct frequencies (1.2, 2.0, and 5.0 ppm) simultaneously. The WET (Water Suppression Enhanced through T1 effects) or VVS (Variable Vane Suppression) sequences are superior here.

Step-by-Step Workflow:

- Acquire a Standard 1D Spectrum:
  - Run a single scan (ns=1) to locate the exact frequencies (in Hz) of the residual peaks (O1, O2, O3).
  - Note: Do not rely on ppm; use the exact offset frequency.
- Determine T1 Relaxation Times:
  - Run a quick T1_inversion_recovery experiment.
  - Why? WET sequences rely on the difference in T1 between the solvent (usually long, >2s) and the analyte (usually short, <1s).
- Select the Pulse Sequence:
  - Bruker:wet or lc1png (1D WET with 13C decoupling).
  - Agilent/Varian:wet1D.
- Configure Shaped Pulses:
  - Input the frequencies of the 1.2, 2.0, and 5.0 ppm peaks into the shaped pulse list.
  - Tip: If your analyte is very close (<0.1 ppm) to a solvent peak, use "Selective Excitation" (e.g., selzg) instead of suppression to excite only the region of interest.

Protocol: Carbon-13 Decoupling in Proton NMR

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The residual protons in IPAc-d10 are attached to Carbon-12 (mostly) but the solvent also contains Carbon-13 satellites. More importantly, if you are running 13C NMR, the solvent signals are massive septets.

- For 1H NMR: Use 13C decoupling (e.g., zgig on protons) to collapse 13C satellites if they overlap with trace analytes, though this is rarely the primary issue.
- For 13C NMR: The solvent peaks (

  and

) will appear as septets (

) or triplets due to C-D coupling (

).

  - Action: Use DEPT-135 or APT (Attached Proton Test).
  - Result: Deuterated carbons (solvent) often have very long relaxation times and different nuclear Overhauser effects (NOE). DEPT sequences effectively filter out quaternary carbons and deuterated carbons that lack direct H-C attachment, leaving your analyte signals clean.

Module 3: Processing Strategies (The "Software" Fix)

If re-acquisition is impossible, use post-processing to mathematically remove the solvent.

Signal Deconvolution

Since IPAc-d10 residual peaks have defined line shapes (quintets), they are excellent candidates for deconvolution.

- Software: Mnova, TopSpin, or ACD/Labs.
- Method: Global Spectral Deconvolution (GSD).
- Procedure:

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- Select the solvent region (e.g., 1.9 - 2.1 ppm).
- Define the "Line Shape" as "Quintet" (if available) or fit as 5 individual Lorentzians with fixed spacing (

).
- Subtract the fitted solvent peaks from the raw FID/Spectrum.
- Warning: This alters integration values. Do not use the residual signal for qNMR normalization after deconvolution.

Troubleshooting & FAQs

Q1: I see a large triplet at 1.5 ppm that shifts when I change temperature. What is it? A: That is Water (

). IPAc is hygroscopic. The triplet arises from the proton coupling to the deuterium in

(forming H-O-D,

is not seen, but the 1:1:1 triplet is from the D nucleus).

- Fix: Add activated 3Å molecular sieves to the NMR tube and shake for 10 minutes. The peak will diminish.[2]

Q2: My integration values are consistently 10% lower than expected for peaks near 2.0 ppm. A: You are likely using Presaturation. Presaturation is not perfectly selective; it "bleeds" into nearby frequencies, partially saturating your analyte protons via spin diffusion or direct RF overlap.

- Fix: Switch to WET suppression or increase the relaxation delay (

) to >5

  to allow full recovery.

Q3: Can I use IPAc-d10 for qNMR (Quantitative NMR)? A: Yes, but with caution.

- Do not integrate over the solvent regions (1.2, 2.0, 5.0).

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- If your analyte overlaps with these regions, you must use an Internal Standard (e.g., TCNB or Maleic Acid) that resonates in a clear window (e.g., 6.0 - 9.0 ppm).
- Do not use the residual solvent peak as your internal concentration reference; its concentration varies with the "d-purity" of the batch.

Decision Matrix: Solving Signal Overlap

Use this workflow to determine the best approach for your specific sample.

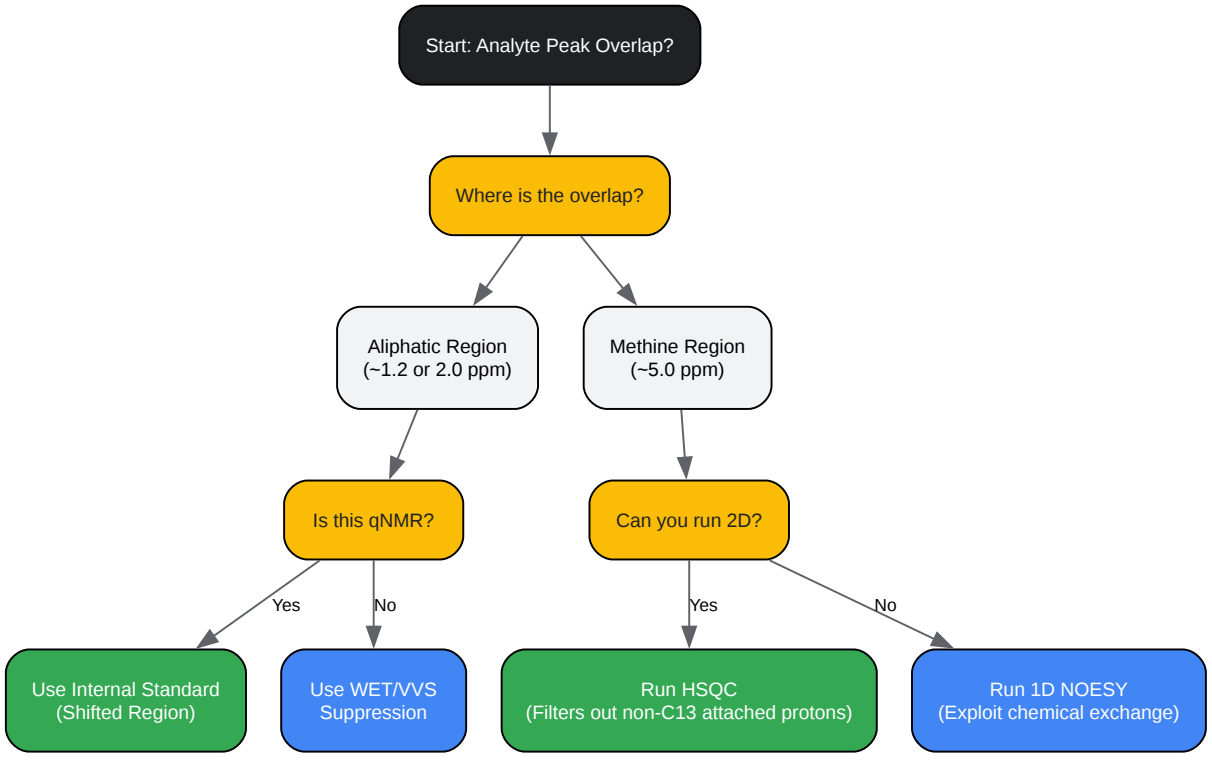

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Figure 2: Decision matrix for selecting the appropriate suppression or experimental technique.

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